

# Application Notes and Protocols: BRD4 Inhibitor-15

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## Compound of Interest

Compound Name: *BRD4 Inhibitor-15*

Cat. No.: *B15143341*

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## Introduction

BRD4 (Bromodomain-containing protein 4) is a key epigenetic reader and a member of the Bromodomain and Extra-Terminal (BET) family of proteins. It plays a critical role in the regulation of gene transcription and is implicated in the pathogenesis of various diseases, including cancer. BRD4 inhibitors have emerged as a promising class of therapeutic agents by competitively binding to the bromodomains of BRD4, thereby preventing its interaction with acetylated histones and disrupting downstream oncogenic signaling pathways.

**BRD4 Inhibitor-15** (also known as compound 13) is a potent and specific inhibitor of BRD4 with a reported IC<sub>50</sub> of 18 nM.<sup>[1][2]</sup> It has been shown to induce apoptosis in cancer cells by regulating the Bcl-2/Bax protein axis and activating the caspase-3 signaling pathway.<sup>[1]</sup> Furthermore, **BRD4 Inhibitor-15** effectively down-regulates the expression of the oncoprotein c-Myc, a key target of BRD4, making it a valuable tool for research in areas such as prostate cancer.<sup>[1][2]</sup>

These application notes provide detailed protocols for the preparation of **BRD4 Inhibitor-15** stock solutions and outline its application in cell-based assays.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **BRD4 Inhibitor-15**.

Property	Value	Source
Catalog Number	HY-143235	MedchemExpress
CAS Number	2761366-60-1	
Molecular Formula	C22H21N3O2	
Molecular Weight	359.42 g/mol	
IC50 (BRD4)	18 nM	
Cellular IC50 (22RV1 cells)	8.27 ± 0.28 µM	
Cellular IC50 (LNCaP cells)	7.33 ± 0.49 µM	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution of BRD4 Inhibitor-15

This protocol describes the preparation of a 10 mM stock solution of **BRD4 Inhibitor-15** in Dimethyl Sulfoxide (DMSO).

Materials:

- **BRD4 Inhibitor-15** (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

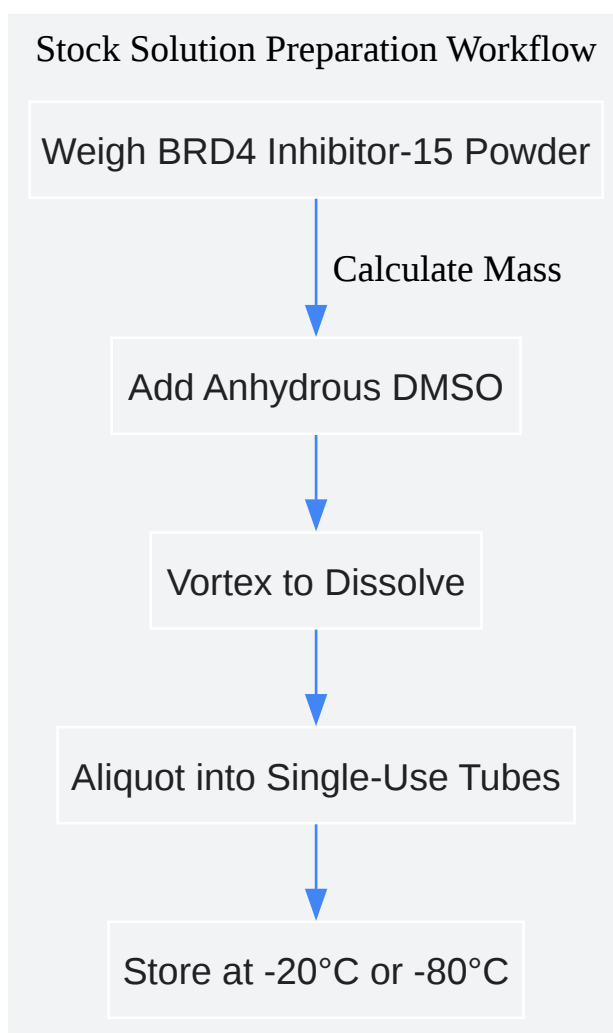
- Determine the required mass of **BRD4 Inhibitor-15**.

- Use the following formula to calculate the mass (in mg) required to prepare the desired volume of a 10 mM stock solution:
  - $\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Volume (L)} * 359.42 \text{ g/mol} * 1000 \text{ mg/g}$
- For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution:
  - $\text{Mass (mg)} = 10 * 0.001 * 359.42 = 3.5942 \text{ mg}$
- Weigh the **BRD4 Inhibitor-15**.
  - Carefully weigh the calculated amount of **BRD4 Inhibitor-15** powder using an analytical balance in a sterile weighing boat or directly into a sterile microcentrifuge tube.
- Dissolve the inhibitor in DMSO.
  - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed inhibitor. For a 10 mM solution, if you weighed 3.5942 mg, you would add 1 mL of DMSO.
  - Cap the tube securely.
- Ensure complete dissolution.
  - Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- Storage of the stock solution.
  - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Safety Precautions:

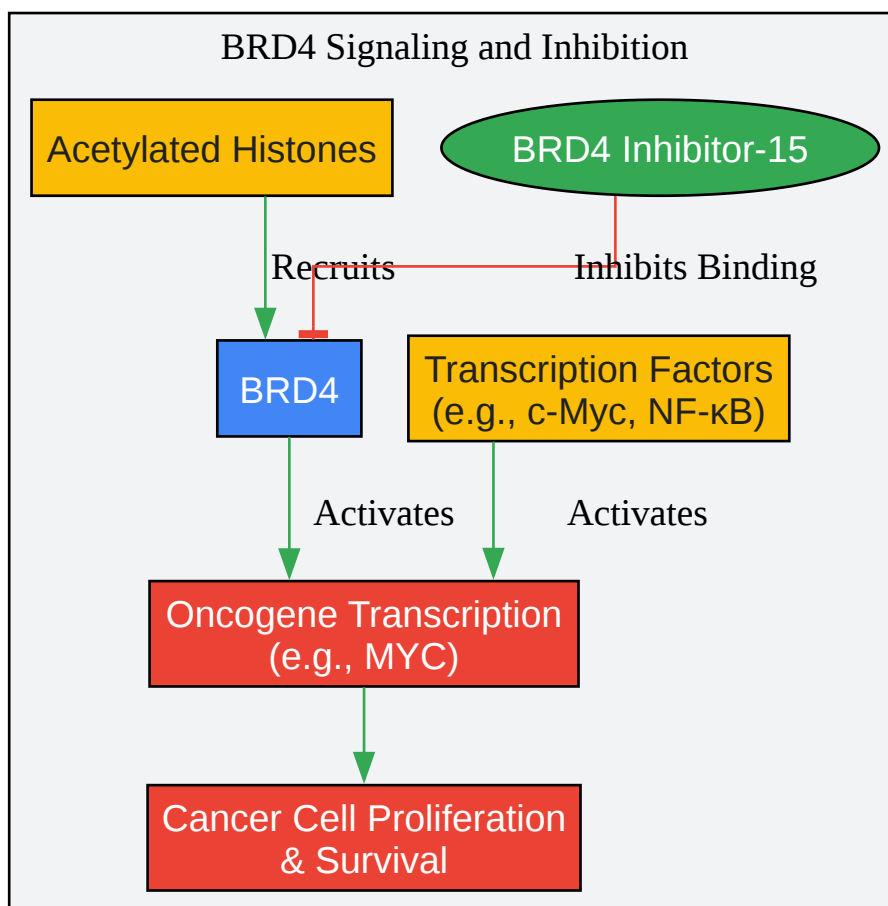
- **BRD4 Inhibitor-15** is a potent bioactive compound. Handle with care, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood when handling the solid compound and concentrated DMSO solutions.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.

## Visualizations



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Caption: Workflow for preparing **BRD4 Inhibitor-15** stock solution.



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Caption: Simplified BRD4 signaling pathway and the mechanism of action of **BRD4 Inhibitor-15**.

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## References

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